

Technical Guide: 4,4'-Bis(4-hydroxystyryl)-2,2'-bipyridine

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Compound of Interest

Compound Name: 4,4'-Bis(4-hydroxystyryl)-2,2'-bipyridine

Cat. No.: B1384541

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Disclaimer: An exclusive CAS number for **4,4'-Bis(4-hydroxystyryl)-2,2'-bipyridine** could not be identified in publicly accessible databases, suggesting it may be a novel or not widely cataloged compound. Consequently, extensive experimental data and established biological signaling pathways for this specific molecule are not available. This guide provides information on a closely related, well-documented compound, 4,4'-Bis(hydroxymethyl)-2,2'-bipyridine (CAS No. 109073-77-0), and proposes a potential synthetic route for the target molecule based on established chemical principles.

Introduction to Bipyridine Derivatives in Research

Bipyridine and its derivatives are a significant class of organic compounds extensively utilized as foundational components in diverse scientific fields. Their applications span from ligands in transition-metal catalysis and photosensitizers to biologically active molecules and supramolecular structures.[1] The ability of the bipyridine scaffold to chelate metal ions is central to its use in creating functional complexes for applications in materials science, including organic light-emitting diodes (OLEDs) and solar cells, as well as in the development of therapeutic agents.[2][3] The introduction of various functional groups onto the bipyridine core allows for the fine-tuning of its electronic and steric properties, thereby influencing the characteristics of the resulting metal complexes or its biological activity.[4]

Physicochemical Data of a Related Compound: 4,4'-Bis(hydroxymethyl)-2,2'-bipyridine

Due to the limited data on **4,4'-Bis(4-hydroxystyryl)-2,2'-bipyridine**, the following table summarizes the known quantitative data for the related compound, 4,4'-Bis(hydroxymethyl)-2,2'-bipyridine.

Property	Value	Reference(s)
CAS Number	109073-77-0	[5][6]
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₂	[5][7]
Molecular Weight	216.24 g/mol	[5]
Appearance	White to off-white crystal	[8]
Melting Point	174 °C (lit.)	[8]
Boiling Point	80 - 86 °C	[8]
Purity	≥ 98% (GC)	[8]
InChI Key	RRXGRDMHWYLJSY-UHFFFAOYSA-N	[2]
Synonyms	2,2'-Bipyridine-4,4'-dimethanol, 4,4'-Bis(hydroxymethyl)-2,2'-bipyridyl	[7][8]

Proposed Experimental Protocol: Synthesis of 4,4'-Bis(4-hydroxystyryl)-2,2'-bipyridine

The synthesis of the target compound can be envisioned through a palladium-catalyzed cross-coupling reaction, such as the Mizoroki-Heck reaction.[8][9] This method is a powerful tool for carbon-carbon bond formation.[10] The following is a generalized, hypothetical protocol.

Reaction: Mizoroki-Heck coupling of 4,4'-dibromo-2,2'-bipyridine with 4-hydroxystyrene.

Materials:

- 4,4'-Dibromo-2,2'-bipyridine
- 4-Hydroxystyrene
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Triphenylphosphine (PPh_3)
- A suitable base (e.g., triethylamine (Et_3N) or potassium carbonate (K_2CO_3))
- A high-boiling polar aprotic solvent (e.g., N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO))
- Inert gas (e.g., Argon or Nitrogen)

Procedure:

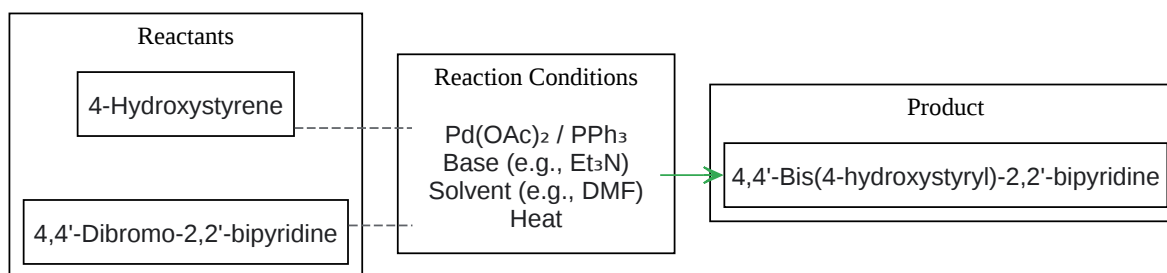
- To a dried reaction vessel, add 4,4'-dibromo-2,2'-bipyridine (1 equivalent), 4-hydroxystyrene (2.2 equivalents), palladium(II) acetate (e.g., 0.05 equivalents), and triphenylphosphine (e.g., 0.1 equivalents).
- Purge the vessel with an inert gas for 15-20 minutes.
- Under the inert atmosphere, add the anhydrous solvent and the base (e.g., 3 equivalents).
- Heat the reaction mixture to a temperature typically between 80-140°C. The optimal temperature should be determined empirically.
- Monitor the reaction progress using thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, cool the reaction mixture to room temperature.
- Quench the reaction with water and extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography on silica gel to yield the desired **4,4'-Bis(4-hydroxystyryl)-2,2'-bipyridine**.

Characterization: The final product should be characterized by standard analytical techniques, including ^1H NMR, ^{13}C NMR, mass spectrometry, and infrared spectroscopy to confirm its structure and purity.

Visualization of Synthetic Workflow

The following diagram illustrates the proposed synthetic pathway for **4,4'-Bis(4-hydroxystyryl)-2,2'-bipyridine**.



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Caption: Proposed Mizoroki-Heck reaction workflow for the synthesis of the target compound.

Potential in Drug Development and Signaling Pathways

While no specific signaling pathways have been elucidated for **4,4'-Bis(4-hydroxystyryl)-2,2'-bipyridine**, the broader class of 2,2'-bipyridine derivatives has shown potential in medicinal chemistry. For instance, certain derivatives have been found to exert anticancer effects by inducing apoptosis in hepatocellular carcinoma cells.[2] Molecular docking studies of these derivatives have suggested interactions with key signaling proteins such as AKT and BRAF, which are implicated in cancer progression.[2] Furthermore, the styryl functional group is present in a number of clinically used drugs and is known to positively impact lipophilicity, oral

absorption, and biological activity.[11] The combination of the bipyridine scaffold with hydroxystyryl moieties in the target molecule could, therefore, represent an interesting area for investigation in drug discovery, potentially as inhibitors of signaling pathways relevant to oncology or other diseases.[12][13] However, this remains speculative without direct experimental evidence.

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